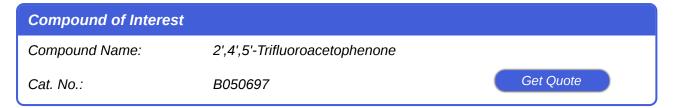


2',4',5'-Trifluoroacetophenone molecular structure and weight

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to 2',4',5'-Trifluoroacetophenone

Introduction

2',4',5'-Trifluoroacetophenone is a fluorinated aromatic ketone that serves as a crucial building block in organic synthesis. Its trifluorinated phenyl ring makes it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and advanced materials.

[1] This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, and a detailed experimental protocol for its synthesis.

Molecular Structure and Properties

2',4',5'-Trifluoroacetophenone, with the IUPAC name 1-(2,4,5-trifluorophenyl)ethanone, possesses a molecular formula of $C_8H_5F_3O.[1][2]$ The structure consists of an acetophenone core where the phenyl group is substituted with three fluorine atoms at the 2, 4, and 5 positions. This substitution pattern significantly influences the compound's reactivity and physicochemical properties.

Physicochemical Data

The key quantitative properties of **2',4',5'-Trifluoroacetophenone** are summarized in the table below for easy reference.



Property	Value
Molecular Formula	C ₈ H ₅ F ₃ O[1][2]
Molecular Weight	174.12 g/mol [1][2]
CAS Number	129322-83-4[1]
Appearance	White to almost white clear liquid[1]
Density	1.331 g/mL at 25 °C[3]
Refractive Index	n20/D 1.472[3]
Boiling Point	63-64 °C at 10 mbar
Flash Point	71 °C (closed cup)

Applications in Research and Development

2',4',5'-Trifluoroacetophenone is a versatile reagent with applications in several areas of chemical research and industry:

- Pharmaceutical Synthesis: It is a key intermediate in the synthesis of various
 pharmaceuticals, particularly in the development of anti-inflammatory and analgesic drugs.[1]
 It is also used in the preparation of indazolylpyrazolopyrimidines, which act as type I B-Raf
 inhibitors with potential antitumor activity.[3]
- Fluorinated Compounds: The presence of the trifluorophenyl moiety makes it an essential
 precursor for creating more complex fluorinated derivatives. Fluorination is a common
 strategy in medicinal chemistry to enhance metabolic stability and biological activity.[1]
- Material Science: This compound is utilized in the formulation of advanced polymers and coatings that require high thermal and chemical resistance.[1]
- Organic Synthesis: It serves as a fundamental building block, enabling the construction of complex molecular architectures through various organic reactions.[1]

Experimental Protocols



Synthesis of 2',4',5'-Trifluoroacetophenone

The following protocol details a method for the synthesis of **2',4',5'-Trifluoroacetophenone** from 2,4,5-trifluorobenzoyl chloride.[4]

Materials:

- 2,4,5-trifluorobenzoyl chloride (194.5 g, 1 mol)
- Ethoxymagnesium malonic ester (1.1 mol)
- Diethyl ether (225 ml)
- Ethanol (100 ml)
- Ice water (500 ml)
- Concentrated sulphuric acid
- Acetic acid (300 ml)

Procedure:

- A solution of 194.5 g (1 mol) of 2,4,5-trifluorobenzoyl chloride in 100 ml of diethyl ether is heated to reflux.
- A solution of 1.1 mol of ethoxymagnesium malonic ester in 100 ml of ethanol and 125 ml of diethyl ether is added dropwise over 30 minutes.
- The mixture is stirred for 1 hour under reflux.
- After cooling, the reaction mixture is poured into 500 ml of ice water and the pH is adjusted to 1 with concentrated sulphuric acid.
- The organic layer is separated.
- The separated organic material is dissolved in 300 ml of acetic acid.

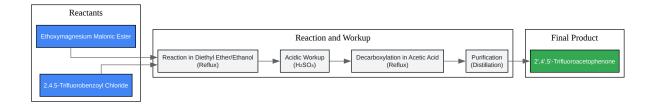


- 37.5 ml of concentrated sulphuric acid is added, and the mixture is heated to reflux for 6 hours until the evolution of CO₂ ceases.
- The reaction mixture is cooled and poured into water.
- The organic phase is separated and purified by distillation to yield 2,4,5-Trifluoroacetophenone.

The reported yield for this procedure is 47% of the theoretical maximum.[4]

Workflow Visualization

The following diagram illustrates the key steps in the synthesis of 2',4',5'-Trifluoroacetophenone.



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- To cite this document: BenchChem. [2',4',5'-Trifluoroacetophenone molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050697#2-4-5-trifluoroacetophenone-molecularstructure-and-weight]

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